

An In-Depth Technical Guide to Diethyl Ethylphosphonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl ethylphosphonate

Cat. No.: B117055

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **diethyl ethylphosphonate** (DEEP), an organophosphorus compound with significant applications in industrial and research settings. The document details its chemical structure, physicochemical properties, synthesis methodologies, and key applications, with a particular focus on its role as a versatile building block in organic synthesis. Experimental protocols for its synthesis and characterization are provided, alongside visualizations of key reaction pathways to support researchers and professionals in drug development and materials science.

Chemical Structure and Identification

Diethyl ethylphosphonate is an organophosphate ester characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to an ethyl group and two ethoxy groups.

Identifier	Value
IUPAC Name	Diethyl ethylphosphonate
CAS Number	78-38-6[1]
Molecular Formula	C ₆ H ₁₅ O ₃ P[1]
Molecular Weight	166.16 g/mol [1]
SMILES	CCOP(=O)(CC)OCC[1]
InChI	InChI=1S/C6H15O3P/c1-4-8-10(7,6-3)9-5-2/h4-6H2,1-3H3[1]
InChIKey	AATNZNJRDOVKDD-UHFFFAOYSA-N[1]

Physicochemical Properties

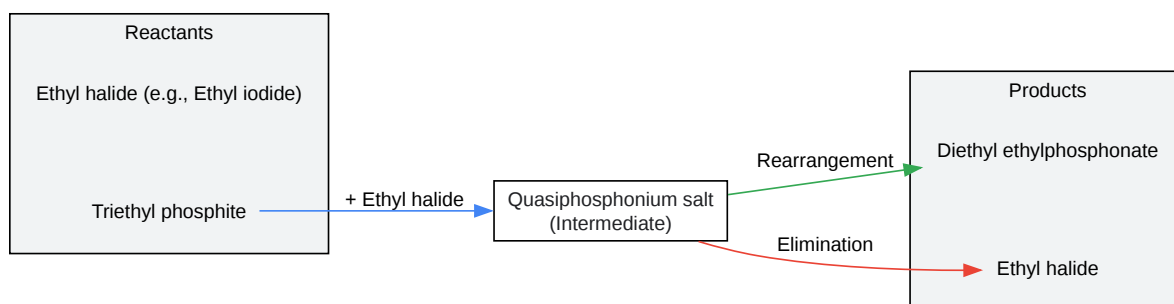
Diethyl ethylphosphonate is a colorless liquid with a mild odor.[1] It exhibits stability under standard conditions but can undergo hydrolysis in acidic or basic environments. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Appearance	Colorless liquid	[1]
Density	1.024 g/mL at 20 °C	
Boiling Point	198 °C at 760 mmHg	[1]
Refractive Index	1.417 at 20 °C	
Solubility	Miscible with alcohol and ether. Slightly soluble in water.	

Synthesis of Diethyl Ethylphosphonate

The primary industrial synthesis of **diethyl ethylphosphonate** is achieved through the Michaelis-Arbuzov reaction. This reaction involves the treatment of triethyl phosphite with an ethyl halide.

Michaelis-Arbuzov Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Michaelis-Arbuzov reaction for the synthesis of **diethyl ethylphosphonate**.

Experimental Protocol: Laboratory Scale Synthesis

This protocol describes a general method for the laboratory synthesis of **diethyl ethylphosphonate** via the Michaelis-Arbuzov reaction.

Materials:

- Triethyl phosphite
- Ethyl iodide
- Reaction flask equipped with a reflux condenser and a dropping funnel
- Heating mantle
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- A heel of previously synthesized **diethyl ethylphosphonate** is added to the reaction flask to serve as a high-boiling solvent.
- A catalytic amount of ethyl iodide is introduced into the reaction flask.
- The reaction mixture is heated to approximately 175-185 °C under an inert atmosphere.
- Triethyl phosphite is added dropwise from the dropping funnel at a rate that maintains the reaction temperature.
- After the addition is complete, the reaction mixture is held at the elevated temperature for a period to ensure the reaction goes to completion.
- The crude product is then purified by vacuum distillation to remove any unreacted starting materials and byproducts.

Analytical Characterization

The identity and purity of **diethyl ethylphosphonate** are typically confirmed using spectroscopic methods.

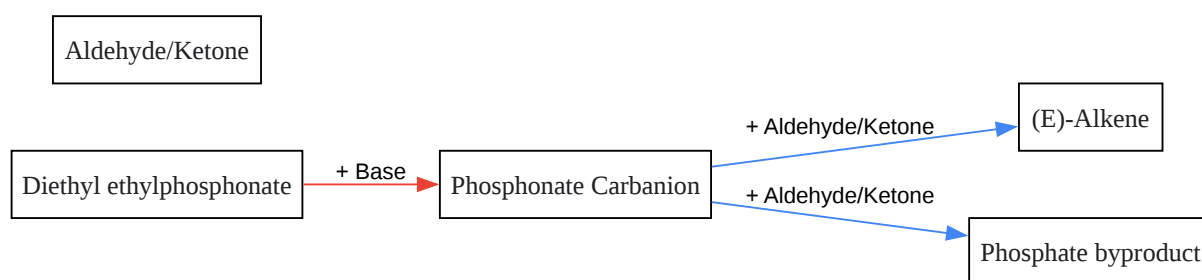
Technique	Observed Signals
¹ H NMR	δ (ppm) ~4.1 (m, 4H, OCH ₂), ~1.7 (m, 2H, PCH ₂), ~1.3 (t, 6H, OCH ₂ CH ₃), ~1.1 (dt, 3H, PCH ₂ CH ₃)[2]
¹³ C NMR	Signals corresponding to the ethoxy and ethyl groups attached to the phosphorus atom.[3]
³¹ P NMR	A single resonance characteristic of the phosphonate group.[1]

Chemical Reactivity and Applications

Diethyl ethylphosphonate is a versatile intermediate in organic synthesis, primarily utilized for the introduction of the ethylphosphonate moiety.

Horner-Wadsworth-Emmons Reaction

A key application of **diethyl ethylphosphonate** is in the Horner-Wadsworth-Emmons (HWE) reaction. After deprotonation at the carbon alpha to the phosphorus atom, the resulting carbanion reacts with aldehydes or ketones to form alkenes, typically with high (E)-stereoselectivity.



[Click to download full resolution via product page](#)

Caption: General scheme of the Horner-Wadsworth-Emmons reaction.

Applications in Drug Development and Medicinal Chemistry

The phosphonate group is a well-established phosphate mimic in medicinal chemistry. **Diethyl ethylphosphonate** and similar phosphonates serve as building blocks for the synthesis of more complex molecules with potential biological activity. A notable application is in the construction of Proteolysis Targeting Chimeras (PROTACs), where the phosphonate can be hydrolyzed to the corresponding phosphonic acid, which can act as a linker or a binding motif. [4]

Other Applications

Beyond its use in fine chemical synthesis, **diethyl ethylphosphonate** is widely employed as a flame retardant, a gasoline additive, an antifoam agent, a plasticizer, and a textile conditioner. [5] There is also research into its use as a component in electrolytes for lithium-ion batteries to enhance safety.

Safety and Handling

Diethyl ethylphosphonate is considered hazardous. It can be harmful if swallowed, cause serious eye damage, and is irritating to the skin and respiratory system. It is also toxic to aquatic organisms with long-lasting effects. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

Diethyl ethylphosphonate is a valuable organophosphorus compound with a broad range of applications. Its straightforward synthesis via the Michaelis-Arbuzov reaction and its utility as a reagent in C-C bond-forming reactions like the Horner-Wadsworth-Emmons reaction make it a staple in organic synthesis. For researchers and professionals in drug development, its role as a precursor to phosphonic acids offers a gateway to novel therapeutic agents. A thorough understanding of its properties, synthesis, and reactivity is crucial for its safe and effective use in both research and industrial contexts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl ethylphosphonate | C₆H₁₅O₃P | CID 6534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIETHYL ETHYLPHOSPHONATE(78-38-6) 1H NMR [m.chemicalbook.com]
- 3. DIETHYL ETHYLPHOSPHONATE(78-38-6) 13C NMR spectrum [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. Diethyl phosphite(762-04-9) 13C NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Diethyl Ethylphosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117055#diethyl-ethylphosphonate-structure-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com